Physicochemical Profiling and Phase Partitioning of N-Butyl-L-histidine: A Technical Guide

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Compound of Interest

Compound Name:	*N-Butyl-L-histidine*
CAS No.:	*58813-23-3*
Cat. No.:	*B14622313*

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Executive Summary

N-Butyl-L-histidine is a synthetically modified, amphiphilic amino acid derivative characterized by the covalent attachment of a butyl chain to the L-histidine scaffold (typically at the imidazole nitrogen or alpha-amine). While native L-histidine is highly hydrophilic, this targeted alkylation fundamentally alters the molecule's thermodynamic interaction with solvent environments. This whitepaper provides an in-depth technical analysis of the solubility profile of **N-Butyl-L-histidine**, contrasting its behavior in aqueous media versus organic solvents. By detailing the thermodynamic causality of its solvation and providing self-validating experimental protocols, this guide serves as an authoritative resource for researchers in hydrometallurgy, peptide engineering, and drug formulation.

Thermodynamic Causality of Solvation

The solubility of **N-Butyl-L-histidine** is governed by a delicate balance between the highly polar zwitterionic backbone and the lipophilic butyl tail.

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Aqueous Solvation and the Hydrophobic Effect

In water, the native L-histidine moiety forms strong ion-dipole interactions and hydrogen bonds. However, the introduction of the non-polar butyl chain incurs a severe thermodynamic penalty. Water molecules are forced to reorganize into highly ordered clathrate-like structures (icebergs) around the butyl chain to maintain their hydrogen-bonding network. This reorganization results in a significant decrease in entropy (

), making the dissolution of **N-Butyl-L-histidine** in pure water thermodynamically unfavorable compared to its native counterpart.

Organic Solvent Partitioning

In organic solvents (e.g., chloroform, toluene, or n-octanol), the thermodynamic landscape shifts. The low dielectric constant of these solvents cannot support the stabilization of the zwitterion. Instead, the molecule undergoes ion-pairing or intramolecular charge neutralization. The butyl chain drives solubility via favorable van der Waals dispersion forces with the organic solvent molecules. This lipophilic enhancement is exactly why alkylated histidines are utilized as highly efficient extractants in the liquid-liquid extraction of transition metals (such as Zn^{2+} and Cd^{2+}), as they readily partition metal complexes into organic phases [1].

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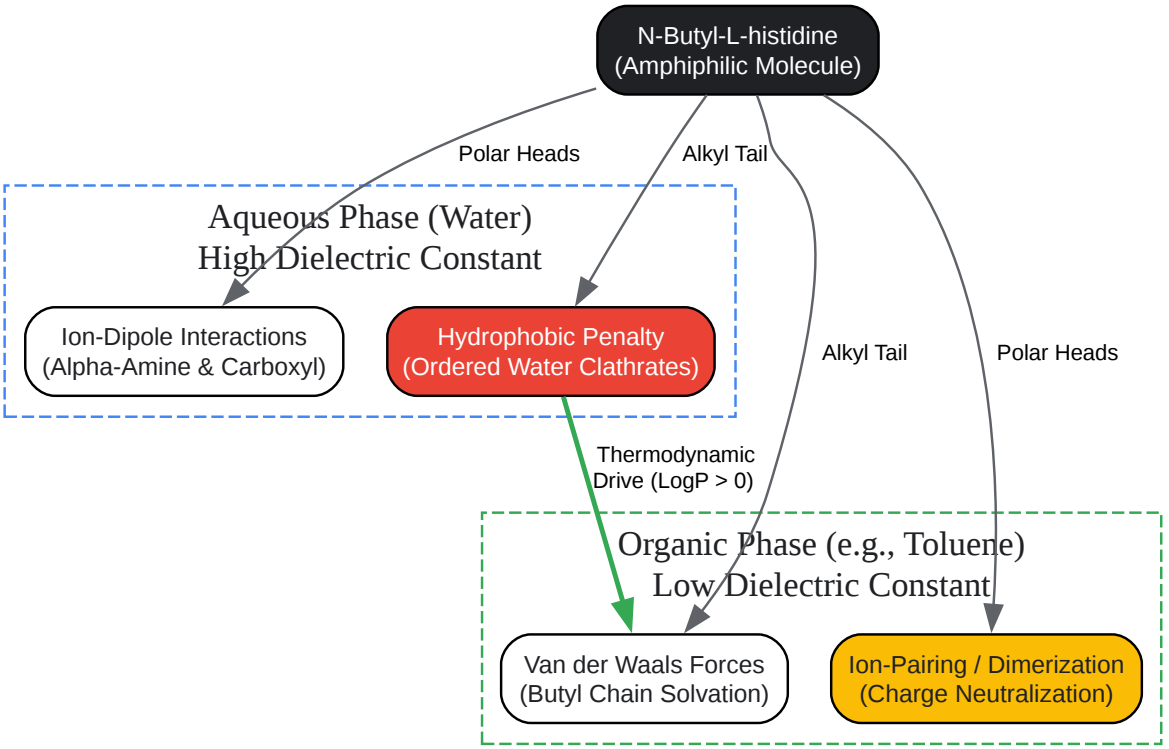

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Diagram 1: Thermodynamic drivers governing the phase partitioning of **N-Butyl-L-histidine**.

Comparative Solubility Matrix

The quantitative solubility of **N-Butyl-L-histidine** varies exponentially based on the solvent's polarity index and dielectric constant (

). The table below synthesizes the solubility behavior across standard solvent systems.

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Solvent	Dielectric Constant ( )	Relative Solubility	Dominant Solvation Mechanism
Water (pH 7.4)	80.1	Sparingly Soluble	Hydration of polar heads; restricted by the entropic penalty of the butyl chain cavity.
Methanol	32.7	Highly Soluble	Dual-action: Hydrogen bonding with the imidazole/backbone and solvation of the alkyl tail.
n-Octanol	10.3	Moderately Soluble	Alkyl chain integration into the octanol aliphatic network; polar heads interact with hydroxyls.
Chloroform	4.8	Moderately Soluble	Driven by van der Waals interactions; requires intramolecular hydrogen bonding to mask charges.
Toluene	2.4	Low-Moderate	Entirely dependent on the lipophilicity of the butyl chain; utilized heavily in metal extraction [1].

Self-Validating Experimental Protocol: Partition Coefficient (LogP)

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To accurately quantify the solubility ratio between water and organic solvents, the Shake-Flask Method (based on OECD Test Guideline 107) must be employed [2]. This protocol is designed as a self-validating system, ensuring that any experimental artifact (such as emulsion formation or interfacial adsorption) is immediately detected.

Step-by-Step Methodology

Step 1: Solvent Mutual Saturation

- Action: Stir n-octanol and aqueous buffer (pH 7.4) together for 24 hours prior to the experiment, then separate.
- Causality: Solvents are not perfectly immiscible. Pre-saturation ensures that the thermodynamic properties of the phases do not change dynamically during the actual solute equilibration, preventing baseline drift.

Step 2: Solute Introduction & Variable Phase Ratios

- Action: Introduce **N-Butyl-L-histidine** into three separate test vessels with varying n-octanol:water volume ratios (1:1, 1:2, and 2:1).
- Causality (Self-Validation): The Nernst partition law dictates that the partition coefficient must be independent of concentration and phase volume. If the calculated LogP varies across these three ratios, it indicates non-ideal behavior (e.g., micelle formation or dimerization), invalidating the assumption of a simple monomeric partition.

Step 3: Thermal Equilibration

- Action: Agitate the flasks mechanically at a constant 25°C (± 1°C) for 24 hours.
- Causality: Temperature fluctuations drastically alter kinetic energy and solubility limits. A strict isothermal environment is mandatory for reproducible thermodynamic measurements.

Step 4: Phase Separation via Ultracentrifugation

- Action: Centrifuge the biphasic mixtures at 10,000 × g for 15 minutes. Do not rely solely on gravity separation.

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- Causality: Shaking generates micro-emulsions (microscopic droplets of octanol suspended in water). If analyzed without centrifugation, the aqueous phase will contain octanol-bound solute, artificially inflating the aqueous concentration and resulting in a falsely low LogP.

Step 5: HPLC-UV Quantification & Mass Balance Verification

- Action: Extract aliquots from both phases using a syringe (flushed with air to prevent cross-contamination) and quantify via HPLC-UV at 210 nm. Calculate the total mass recovered (

).

- Causality (Self-Validation): The total mass recovered must be

  of the initial input. A mass balance deficit mathematically proves that the solute has degraded or adsorbed to the glass interface, triggering an automatic rejection of the experimental run.



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Diagram 2: Workflow of the self-validating Shake-Flask Method for LogP determination.

Applications in Hydrometallurgy and Peptide Engineering

The unique solubility profile of **N-Butyl-L-histidine**—specifically its ability to partition into organic solvents while retaining the metal-chelating properties of the imidazole ring—makes it highly valuable. In solvent extraction processes, alkylated histidines are dissolved in organic diluents (like toluene or kerosene) to selectively extract intermediate transition metal ions from aqueous waste streams [1]. The butyl chain ensures that the extractant remains locked in the organic phase, preventing costly extractant loss into the aqueous effluent. Furthermore, in peptide engineering, incorporating **N-Butyl-L-histidine** into peptide sequences increases the

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overall lipophilicity of the biologic, enhancing cell membrane permeability and altering the pharmacokinetic distribution of the resulting drug.

References

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- OECD (1995). Test No. 107: Partition Coefficient (n-octanol/water): Shake Flask Method. OECD Guidelines for the Testing of Chemicals, Section 1. Available at:[Link]
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